

Application Notes and Protocols: Solid-Phase Synthesis of meso-(2-Ethylphenyl) BODIPY Dyes

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Compound of Interest

Compound Name: 2-Ethylbenzaldehyde

Cat. No.: B125284

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Introduction

Boron-dipyrromethene (BODIPY) dyes are a class of fluorescent probes renowned for their sharp absorption and emission peaks, high fluorescence quantum yields, and excellent chemical and photostability. The modification of the BODIPY core at the meso-position allows for the fine-tuning of their photophysical properties and the introduction of various functionalities. Solid-phase synthesis offers a powerful strategy for the efficient and high-throughput generation of BODIPY libraries for applications in drug discovery, bioimaging, and sensor development.

These application notes provide a detailed protocol for the solid-phase synthesis of a BODIPY dye using **2-ethylbenzaldehyde**, leading to a meso-(2-ethylphenyl) substituted fluorophore. The steric hindrance introduced by the ortho-ethyl group is expected to influence the dye's photophysical properties, potentially leading to a higher fluorescence quantum yield by restricting the rotation of the meso-phenyl group.

Experimental Workflow

The solid-phase synthesis of the meso-(2-ethylphenyl) BODIPY dye follows a multi-step sequence involving the immobilization of a pyrrole building block onto a solid support, followed by condensation with **2-ethylbenzaldehyde**, oxidation, and final complexation with boron trifluoride. The workflow is depicted below.

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